Application Note: Regioselective Nitration of 4-Bromo-3-Fluorophenol

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Compound of Interest	
Compound Name:	*4-Bromo-3-fluoro-2-nitrophenol*
CAS No.:	*889939-22-4*
Cat. No.:	*B1524201*

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Executive Summary & Mechanistic Rationale

Objective: Synthesize 4-bromo-3-fluoro-6-nitrophenol (Major Isomer) from 4-bromo-3-fluorophenol.

Reaction Class: Electrophilic Aromatic Substitution (Nitration).

Mechanistic Insight: The substrate contains three substituents affecting the incoming electrophile (

):

- -OH (C1): Strong activator, ortho/para director. The para position (C4) is blocked by Bromine.
- -F (C3): Weak deactivator, ortho/para director.
- -Br (C4): Weak deactivator, ortho/para director.

Regioselectivity Analysis: The hydroxyl group dominates the directing effect. Nitration will occur ortho to the phenol (Positions C2 or C6).

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- Position C2: Located between -OH and -F. This position is electronically activated by both groups but suffers from significant steric strain ("buttressing effect").
- Position C6: Located ortho to -OH and para to -F. This position is sterically accessible and electronically favorable (fluorine directs para strongly due to back-donation).
- Conclusion: The C6-nitro isomer (4-bromo-3-fluoro-6-nitrophenol) will be the major product (>85%), while the C2-nitro isomer will be the minor impurity.

Safety Assessment (Critical)

Hazard Class	Risk Description	Mitigation Strategy
Runaway Reaction	Nitration of phenols is exothermic; autocatalytic oxidation can occur.	Maintain T < 10°C during addition. Never add HNO_3 rapidly.
Explosion Hazard	Formation of poly-nitro species (picric acid analogs) if overheated.	Strict stoichiometry (1.05 eq HNO_3). Do not distill residue to dryness.
Corrosive/Toxic	HF generation (trace) or NOx fumes.	Use double-gloved (Nitrile/Neoprene) and a high-flow fume hood.

Materials & Equipment

Component	Grade/Spec	Role
4-Bromo-3-fluorophenol	>98% Purity	Substrate
Nitric Acid ( )	70% (d=1.[1]41)	Electrophile Source
Glacial Acetic Acid	Anhydrous	Solvent/Moderator
Dichloromethane (DCM)	HPLC Grade	Extraction Solvent
Silica Gel	230-400 mesh	Stationary Phase

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Experimental Protocol

Phase A: Reaction Setup

- Preparation: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a low-temperature thermometer. Connect the outlet to a caustic scrubber (NaOH trap) to neutralize NOx fumes.
- Solvation: Charge the flask with 4-bromo-3-fluorophenol (10.0 g, 52.4 mmol).
- Dilution: Add Glacial Acetic Acid (50 mL). Stir until fully dissolved.
- Cooling: Submerge the flask in an ice/salt bath. Cool the internal temperature to 0–5 °C.

Phase B: Nitration (The Critical Step)

- Reagent Prep: In a separate beaker, mix Nitric Acid (70%, 3.5 mL, ~55 mmol, 1.05 equiv) with Glacial Acetic Acid (10 mL). Pre-cooling this mixture is recommended.
- Controlled Addition: Transfer the acid mixture to the addition funnel. Add dropwise to the phenol solution over 30–45 minutes.
  - Critical Check: Ensure internal temperature does not exceed 10 °C. If red/brown fumes (NOx) evolve rapidly, stop addition and cool immediately.
- Reaction: Once addition is complete, allow the mixture to stir at 0–5 °C for 1 hour, then slowly warm to room temperature (20–25 °C) over 2 hours.
- Monitoring: Monitor by TLC (Eluent: 20% EtOAc in Hexanes). The starting material (

) should disappear, and a new yellow spot (

) should appear.

Phase C: Workup & Isolation

- Quench: Pour the reaction mixture slowly into 200 mL of ice-water slurry with vigorous stirring. The product may precipitate as a yellow solid.

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- Extraction: Extract the aqueous mixture with Dichloromethane (3 x 50 mL).
- Washing: Wash the combined organic layers with:
  - Water (2 x 50 mL) to remove acetic acid.
  - Brine (1 x 50 mL).
- Drying: Dry the organic phase over anhydrous Sodium Sulfate (

). Filter and concentrate under reduced pressure (Rotovap) at 40 °C.
  - Note: Do not overheat. Nitro-phenols can be thermally unstable.

Phase D: Purification

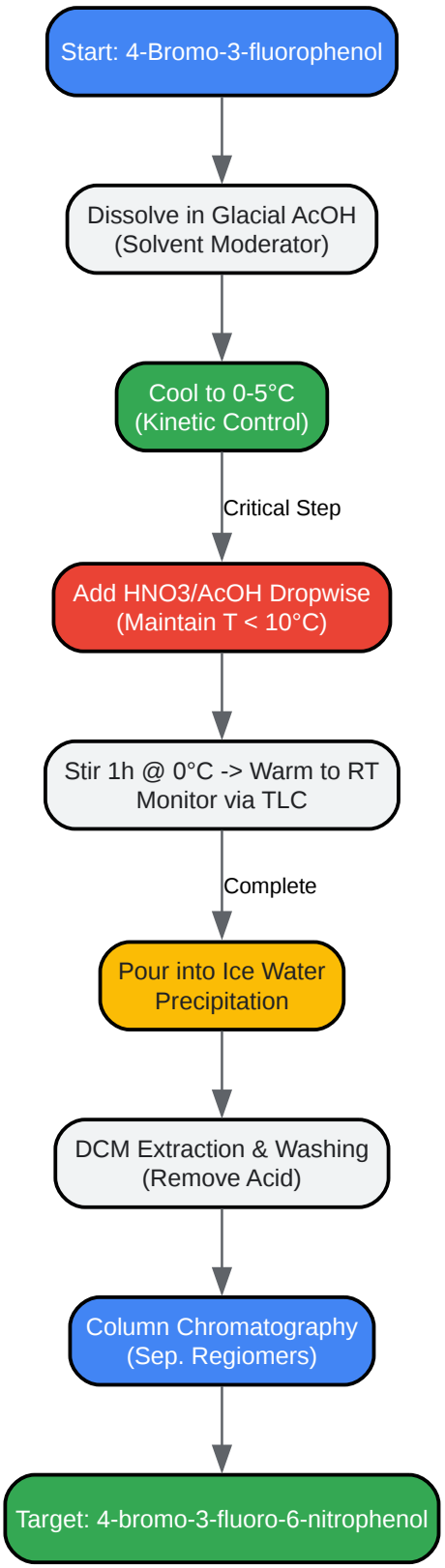
- Crude Analysis: The crude oil will contain the major isomer (6-nitro) and minor isomer (2-nitro).
- Column Chromatography: Purify via silica gel chromatography.
  - Gradient: 0%

    10% EtOAc in Hexanes.
  - Elution Order: The ortho-nitro isomer (intramolecular H-bonding) usually elutes first (less polar), followed by the para-nitro (if any) or the other regiomer depending on specific H-bonding interactions.
- Final Product: Isolate 4-bromo-3-fluoro-6-nitrophenol as a yellow crystalline solid.

Workflow Visualization

The following diagram illustrates the logical flow and decision points of the synthesis.

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Caption: Process flow for the controlled nitration of 4-bromo-3-fluorophenol, emphasizing temperature control.

Analytical Data & Validation

To validate the synthesis, compare the isolated product against these expected parameters:

Parameter	Expected Value	Interpretation
Appearance	Yellow crystalline solid	Typical of o-nitrophenols.
H NMR (DMSO-)	11.0 (s, 1H, OH)	Broad singlet, exchangeable.
8.15 (d, Hz, 1H, H-5)	Proton para to Bromine, deshielded by .	
7.60 (d, Hz, 1H, H-2)	Proton ortho to Fluorine.	
Regiochemistry Check	Coupling Constants	The H-5 proton will show a specific coupling to Fluorine (or depending on position).
Mass Spec (ESI-)	[M-H] = 234/236	Characteristic Br isotope pattern (1:1).

Troubleshooting Guide

- Problem: Formation of black tar/oil.
  - Cause: Oxidation of the phenol ring.

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- Solution: Temperature was too high or concentration too strong. Ensure T < 5°C during addition.

- Problem: Low Conversion.
  - Cause: Deactivation by Halogens.
  - Solution: Allow reaction to stir longer at RT. Do not heat above 40°C.
- Problem: Inseparable Isomers.
  - Cause: Similar polarity of 2-nitro and 6-nitro isomers.
  - Solution: Use a shallower gradient (e.g., 100% Hexane 5% EtOAc) or switch to Toluene/Hexane system.

References

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